

"4E-Deacetylchromolaenide 4'-O-acetate" molecular weight

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Compound of Interest

Compound Name: 4E-Deacetylchromolaenide 4'-O-acetate

Cat. No.: B12362595

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An In-depth Technical Guide on **4E-Deacetylchromolaenide 4'-O-acetate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, biological activity, and experimental protocols related to **4E-Deacetylchromolaenide 4'-O-acetate**, a sesquiterpene lactone of interest in phytochemical and pharmacological research.

Core Molecular Information

4E-Deacetylchromolaenide 4'-O-acetate is a natural product with the following key identifiers:

- Molecular Formula: $C_{22}H_{28}O_7$ [\[1\]](#)
- Molecular Weight: 404.5 g/mol [\[1\]](#)
- CAS Number: 104736-09-6

Property	Value	Reference
Molecular Formula	$C_{22}H_{28}O_7$	[1]
Molecular Weight	404.5 g/mol	[1]
CAS Number	104736-09-6	

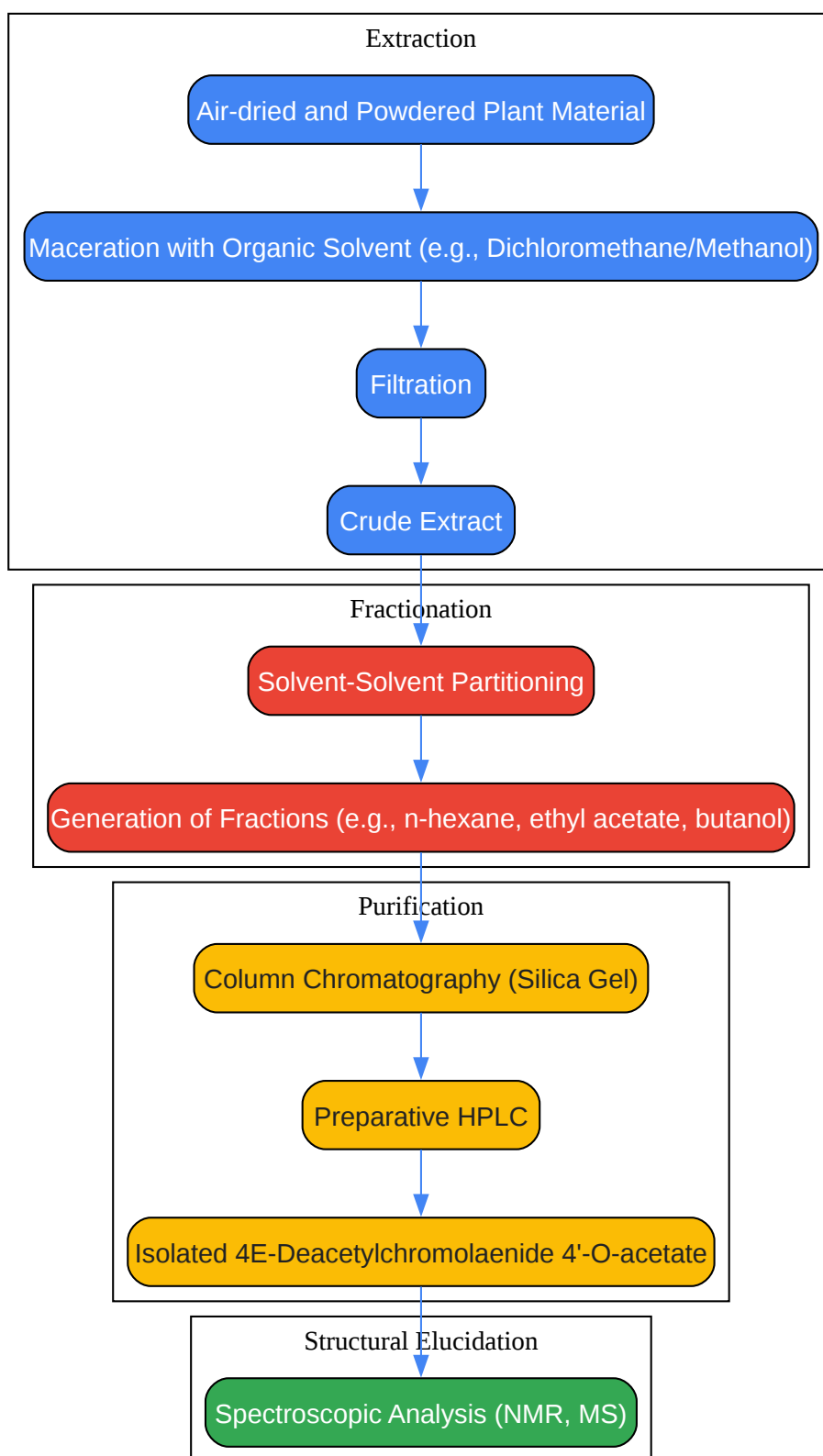
Biological Activity

Research has indicated that **4E-Deacetylchromolaenide 4'-O-acetate** exhibits cytotoxic activity against various cancer cell lines. This makes it a compound of interest for further investigation in oncology drug discovery. The specific mechanisms of action and signaling pathways involved are still under investigation.

Experimental Protocols

Isolation and Purification of 4E-Deacetylchromolaenide 4'-O-acetate

The following is a generalized workflow for the isolation and purification of **4E-Deacetylchromolaenide 4'-O-acetate** from plant material, based on common phytochemical extraction techniques.

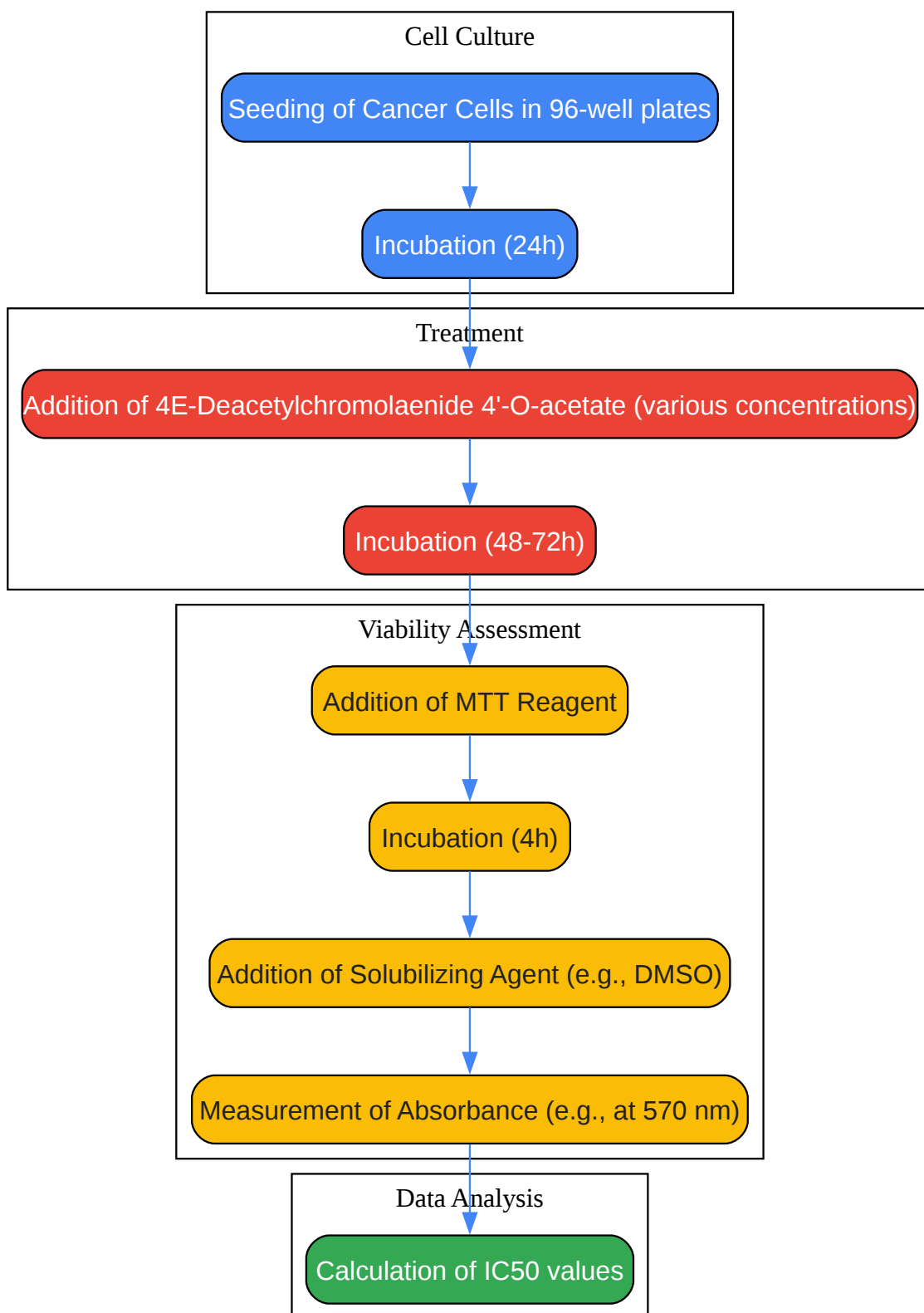


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Caption: Workflow for the Isolation and Characterization of **4E-Deacetylchromolaenide 4'-O-acetate**.

Cytotoxicity Assay

The following protocol outlines a typical in vitro cytotoxicity assay to evaluate the efficacy of **4E-Deacetylchromolaenide 4'-O-acetate** against cancer cell lines.



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Caption: Experimental Workflow for a Typical MTT-based Cytotoxicity Assay.

Signaling Pathways

Currently, there is limited publicly available information detailing the specific signaling pathways modulated by **4E-Deacetylchromolaenide 4'-O-acetate**. Further research is required to elucidate its mechanism of action at the molecular level.

Conclusion

4E-Deacetylchromolaenide 4'-O-acetate is a sesquiterpene lactone with a molecular weight of 404.5 g/mol and a molecular formula of C₂₂H₂₈O₇. Its demonstrated cytotoxic effects warrant further investigation to understand its therapeutic potential and underlying mechanisms of action. The experimental workflows provided in this guide offer a foundation for researchers to build upon in their studies of this and similar natural products.

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References

- 1. CAS号:104736-09-6-4E-Deacetylchromolaenide 4'-O-acetate - CID 137796305-科华智慧 [kehuaai.com]
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